

A Technical Guide to the Physical Properties of 4-Bromobutyl Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromobutyl acetate

Cat. No.: B128988

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-bromobutyl acetate** (CAS No. 4753-59-7), a key intermediate in various organic syntheses. The information presented herein is intended to support laboratory research, chemical process development, and quality control efforts.

Core Physical and Chemical Data

4-Bromobutyl acetate is a colorless to pale yellow liquid.^{[1][2]} It is an ester characterized by the presence of a bromo functional group, making it a versatile reagent in the synthesis of more complex molecules, including pharmaceuticals.^{[1][3][4][5][6]}

Quantitative Physical Properties

The physical properties of **4-bromobutyl acetate** have been determined by various analytical methods. A summary of these key quantitative data points is presented in the table below for easy reference and comparison.

Property	Value	Notes
Molecular Formula	$C_6H_{11}BrO_2$	
Molecular Weight	195.05 g/mol	[3] [5] [7] [8] [9] [10]
Density	1.348 g/mL	at 25 °C [3] [4] [5] [7] [9] [11]
Boiling Point	92-93 °C	at 12 mmHg [3] [4] [5] [7] [9] [11]
Refractive Index	1.460	at 20 °C [3] [4] [5] [7] [9] [11]
Flash Point	109 °C (229 °F)	Closed cup [5] [7] [9]
Melting Point	Not applicable	
Water Solubility	Insoluble	[1] [7]
Solubility in Organic Solvents	Soluble in Chloroform and Methanol	[7] [9]

Experimental Protocols

The following sections detail the generalized experimental methodologies for the determination of the key physical properties of liquid esters like **4-bromobutyl acetate**.

Determination of Boiling Point

The boiling point of **4-bromobutyl acetate** is determined at reduced pressure (vacuum distillation) to prevent decomposition at higher temperatures.

Methodology:

- Apparatus Setup: A distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The system is connected to a vacuum pump with a manometer to monitor the pressure.
- Sample Preparation: A sample of **4-bromobutyl acetate** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.

- Distillation: The system is evacuated to the desired pressure (e.g., 12 mmHg). The flask is then heated gently.
- Data Collection: The temperature at which the liquid and vapor phases are in equilibrium, as indicated by a stable temperature reading on the thermometer while the liquid is actively boiling and condensing, is recorded as the boiling point at that pressure.

Determination of Density

The density of liquid **4-bromobutyl acetate** is determined using a pycnometer.

Methodology:

- Pycnometer Calibration: A clean, dry pycnometer of a known volume is weighed. It is then filled with a reference substance of known density (e.g., deionized water) at a specific temperature (e.g., 25 °C), and the total weight is recorded.
- Sample Measurement: The pycnometer is emptied, dried, and filled with **4-bromobutyl acetate** at the same temperature. The total weight is then measured.
- Calculation: The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Refractive Index

The refractive index, a measure of how light propagates through the substance, is determined using a refractometer.

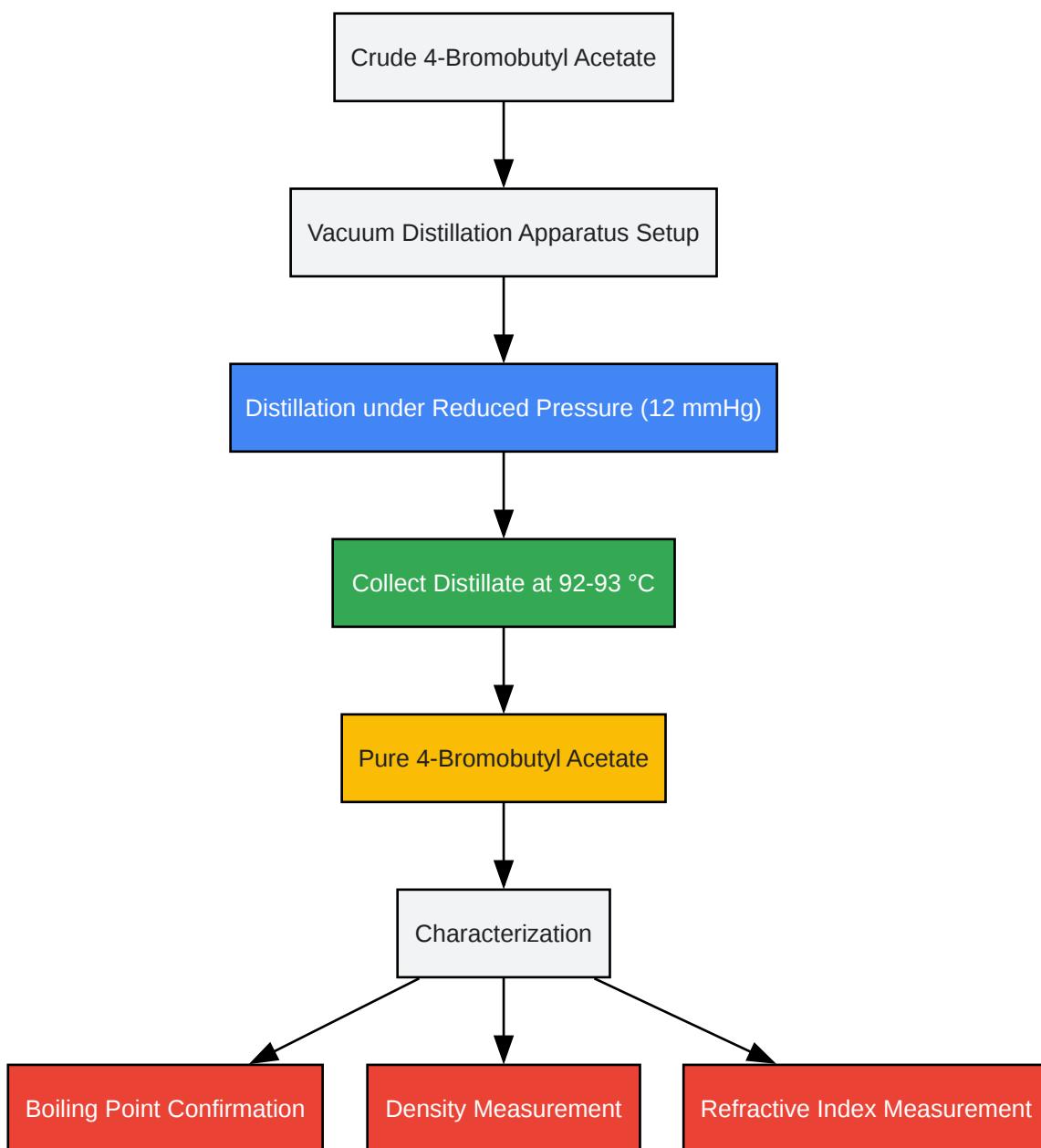
Methodology:

- Instrument Calibration: The refractometer is calibrated using a standard substance with a known refractive index.
- Sample Application: A few drops of **4-bromobutyl acetate** are placed on the prism of the refractometer.
- Measurement: The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs. The refractive index is then read from the

instrument's scale at a specified temperature (e.g., 20 °C).

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the purification and boiling point determination of **4-bromobutyl acetate**.



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Caption: Workflow for the Purification and Physical Property Characterization of **4-Bromobutyl Acetate**.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 4-Bromobutyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b128988#physical-properties-of-4-bromobutyl-acetate>

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